

Personal protective equipment for handling 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

Cat. No.: B1278343

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Essential Safety and Handling Guide for 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)-4-fluoro-1-nitrobenzene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identity:

Property	Value
IUPAC Name	2-(bromomethyl)-4-fluoro-1-nitrobenzene
Synonyms	Toluene, a-bromo-2-fluoro-5-nitro- (8CI); 2-Fluoro-5-nitrobenzyl bromide; 3-Bromomethyl-4-fluoronitrobenzene[1]
CAS Number	82420-35-7[2]
Molecular Formula	C ₇ H ₅ BrFNO ₂ [2][3]
Molecular Weight	234.02 g/mol [2][4]

Hazard Identification and Classification

This chemical is considered hazardous. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5] [6]
Skin Corrosion/Irritation	1A / 2	H314: Causes severe skin burns and eye damage[7] / H315: Causes skin irritation[5] [6]
Serious Eye Damage/Eye Irritation	1 / 2A	H319: Causes serious eye irritation[5][6]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[5][6]

Signal Word: Danger or Warning[6][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling this compound.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and face shield	Goggles must be tight-sealing. A face shield should be worn over goggles, especially when handling larger quantities or when there is a risk of splashing.[8][9]
Skin Protection	Chemical-resistant gloves and lab coat	Wear two pairs of chemical-resistant gloves (inner and outer).[10][11] A flame-resistant lab coat is required. [9] For significant exposure risk, a chemical-resistant suit may be necessary.[12]
Respiratory Protection	NIOSH-approved respirator	Use a full-face or half-mask air-purifying respirator.[10] Work should be conducted in a chemical fume hood.[8][13] For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is required.[10][14]
Footwear	Closed-toe, chemical-resistant shoes	Steel-toed boots are recommended for handling large quantities or in areas with heavy equipment.[10][11]

Operational and Handling Protocol

Handling:

- Preparation: Read and understand the Safety Data Sheet (SDS) before starting any work. Ensure that an eyewash station and safety shower are readily accessible.[8]

- Engineering Controls: All handling of **2-(Bromomethyl)-4-fluoro-1-nitrobenzene** must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)[\[14\]](#)
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#) Do not breathe dust, fumes, or vapors.[\[5\]](#)[\[8\]](#) Prevent the formation of dust and aerosols.[\[5\]](#)[\[13\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#) Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[5\]](#)[\[6\]](#)[\[14\]](#) The storage area should be locked up and accessible only to authorized personnel.[\[5\]](#)[\[8\]](#)[\[14\]](#) Protect from direct sunlight and moisture.[\[7\]](#)[\[8\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[6\]](#)[\[8\]](#)

Emergency and First Aid Procedures

Immediate response is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5] [8] [14]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [5] [8] [14]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5] [6] [8]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [8] [14]

Spill and Disposal Plan

Spill Response:

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Containment: Wear appropriate PPE. Prevent the spill from entering drains or waterways.^[5]
- Clean-up: For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal without creating dust.^{[5][8]} For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.^[7]
- Decontamination: Clean the spill area thoroughly.

Disposal:

- Dispose of the chemical and any contaminated materials as hazardous waste.^{[6][8][14]}
- All disposal practices must comply with local, state, and federal regulations.
- Do not mix with other waste. Leave the chemical in its original container if possible.^[14]

Workflow and Safety Logic

The following diagram illustrates the procedural workflow for safely handling **2-(Bromomethyl)-4-fluoro-1-nitrobenzene** and the appropriate emergency responses.

Safe Handling and Emergency Protocol for 2-(Bromomethyl)-4-fluoro-1-nitrobenzene

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Safe handling and emergency response workflow.

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